

biological activity of Ethyl 4-(4-nitrophenyl)-1,3-thiazole-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 4-(4-nitrophenyl)-1,3-thiazole-2-carboxylate

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An In-Depth Technical Guide to the Biological Activity of **Ethyl 4-(4-nitrophenyl)-1,3-thiazole-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

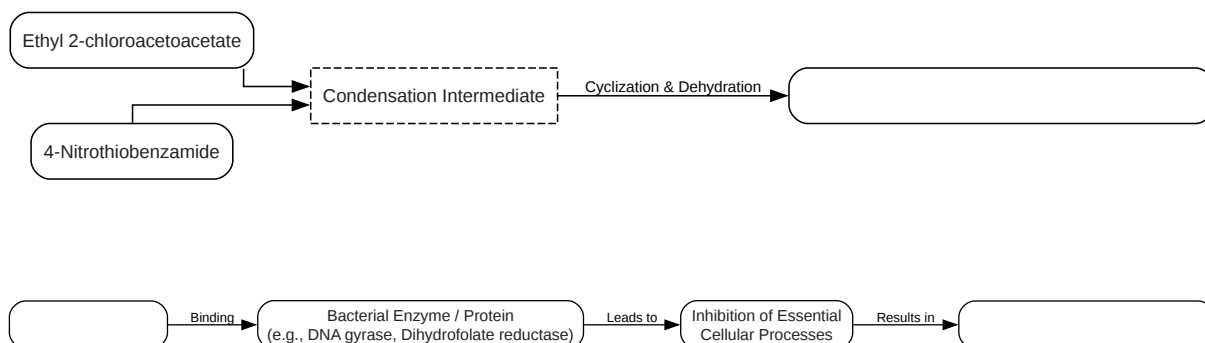
Foreword: The Thiazole Scaffold - A Cornerstone in Medicinal Chemistry

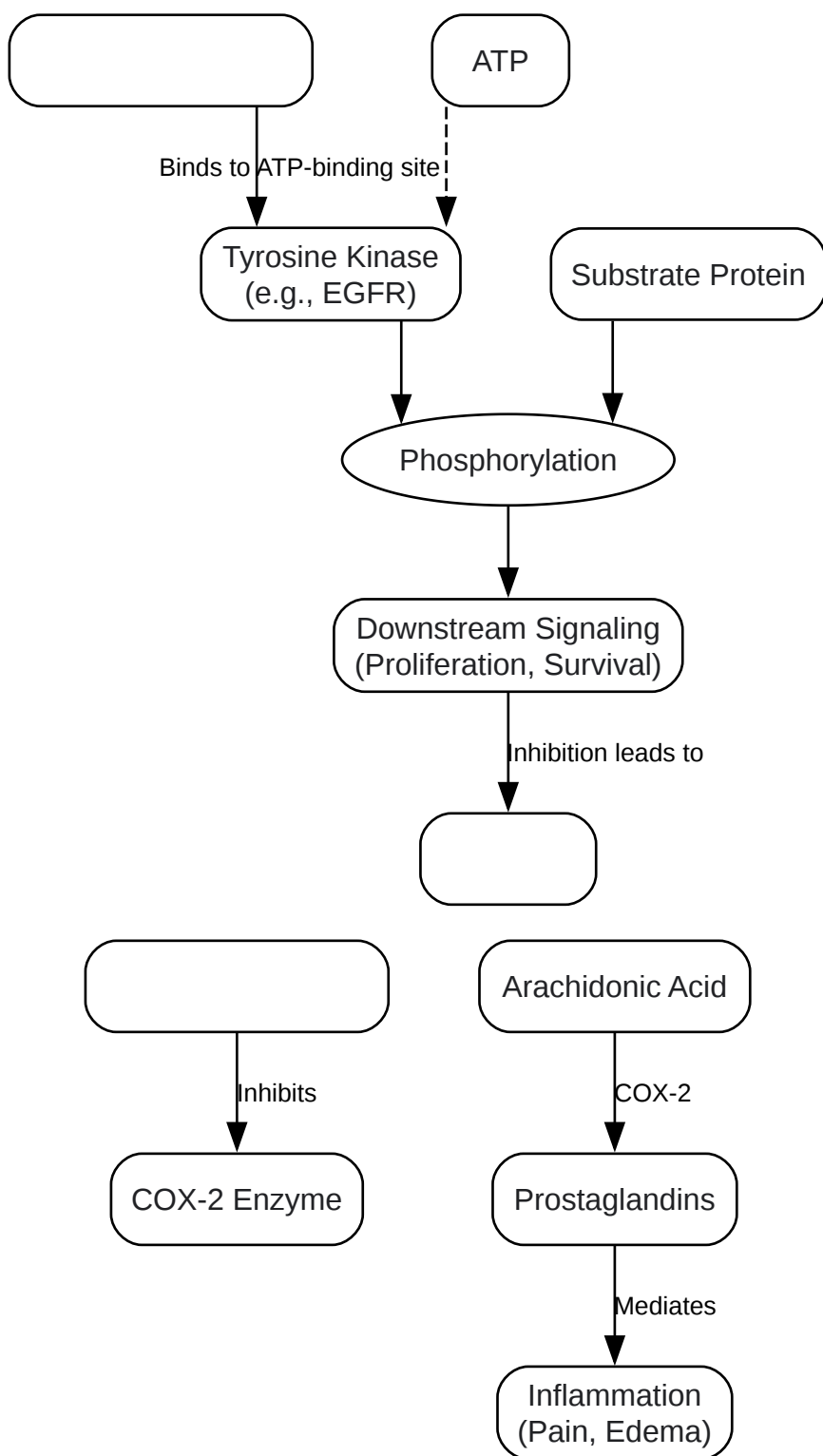
The thiazole ring, a five-membered aromatic heterocycle containing sulfur and nitrogen, is a privileged scaffold in medicinal chemistry.[1][2] Its unique structural and electronic properties allow for a diverse range of interactions with biological macromolecules, making it a cornerstone in the development of novel therapeutic agents.[3] Thiazole derivatives have demonstrated a remarkable breadth of pharmacological activities, including antimicrobial, anticancer, anti-inflammatory, and antiviral properties.[4][5][6] This guide focuses on a specific, yet representative, member of this class: **Ethyl 4-(4-nitrophenyl)-1,3-thiazole-2-carboxylate**, providing a technical exploration of its synthesis, and known and potential biological activities based on the extensive research into its structural congeners.

Synthesis of Ethyl 4-(4-nitrophenyl)-1,3-thiazole-2-carboxylate: A Mechanistic Approach

The synthesis of the title compound can be efficiently achieved via the Hantzsch thiazole synthesis, a classic and reliable method for constructing the thiazole core. This reaction involves the condensation of a thioamide with an α -haloketone.

Proposed Synthetic Pathway





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